

# Application Notes and Protocols for Testing Pyracarbolid Efficacy Against Rust Fungi

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## Compound of Interest

Compound Name: *Pyracarbolid*

Cat. No.: *B1194529*

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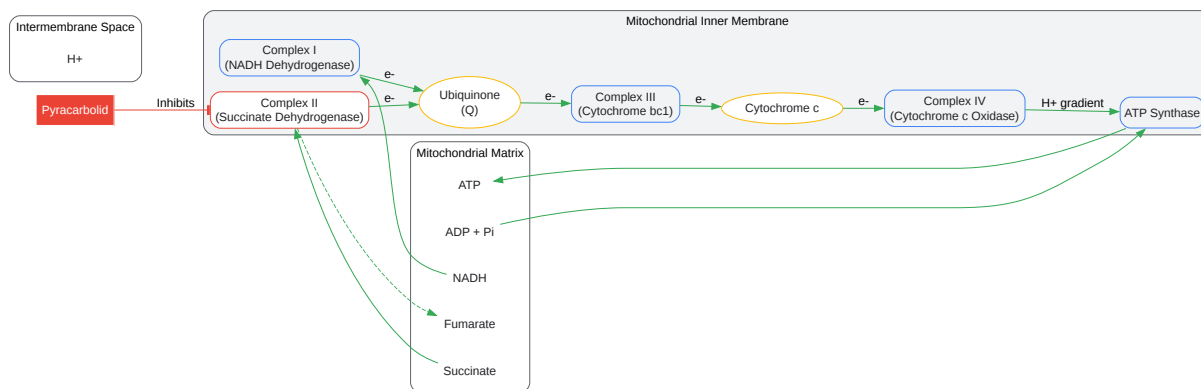
These application notes provide a comprehensive guide to testing the efficacy of **Pyracarbolid**, an anilide fungicide, against various rust fungi. **Pyracarbolid** functions by inhibiting succinate dehydrogenase (SDH), a critical enzyme in the mitochondrial electron transport chain of fungi. [1] The following protocols detail in vitro, in vivo, and biochemical methods to assess its fungicidal activity.

## Mechanism of Action

**Pyracarbolid** is a systemic fungicide that is absorbed by the plant through its roots and leaves. [1] Its mode of action is the inhibition of succinate dehydrogenase (SDH), also known as Complex II, in the mitochondrial respiratory chain. [1] This inhibition disrupts the electron transport chain, halting ATP production and leading to fungal cell death.

Signaling Pathway: Mitochondrial Electron Transport Chain Inhibition

The following diagram illustrates the point of inhibition by **Pyracarbolid** within the fungal mitochondrial electron transport chain.



Prepare Pyracarbolid stock solutions

Prepare urediniospore suspension

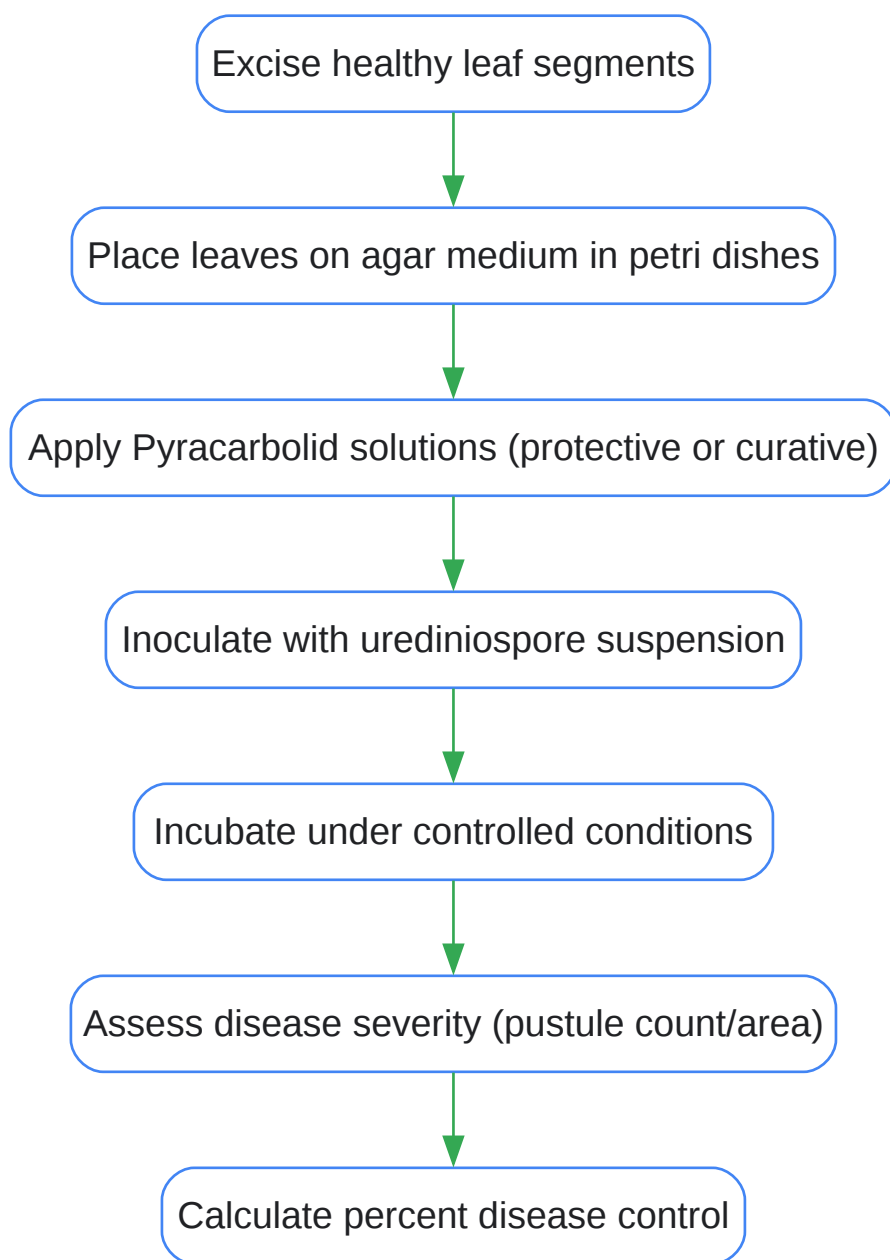
Mix Pyracarbolid dilutions with spore suspension on cavity slides

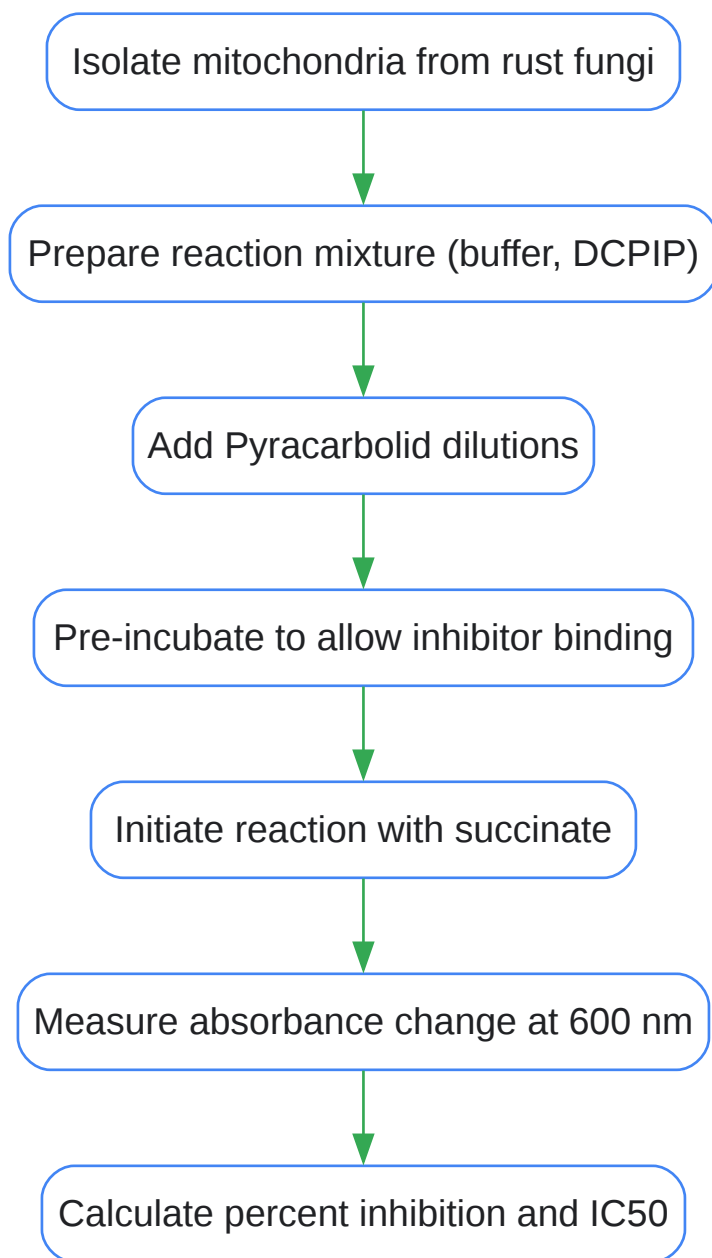
Incubate in a humid chamber

Stop germination with a fixative

Microscopic examination and counting

Calculate percent inhibition and EC50





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## References

- 1. Pyracarbolid (Ref: Hoe 13764) [sitem.herts.ac.uk]
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